

Brequinar-d3: A Technical Guide to Chemical Properties and Stability

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Brequinar-d3 is the deuterated analog of Brequinar, a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH). DHODH is a critical enzyme in the de novo pyrimidine biosynthesis pathway, making it a key target for therapeutic intervention in cancer and viral diseases. The introduction of deuterium atoms in **Brequinar-d3** can offer advantages in terms of metabolic stability and pharmacokinetic profile, making it a compound of significant interest in drug development. This guide provides a comprehensive overview of the known chemical properties and stability of **Brequinar-d3**, based on available data for the parent compound, Brequinar.

Chemical Properties

While specific quantitative data for **Brequinar-d3** is not readily available in public literature, the chemical properties are expected to be very similar to those of Brequinar. Deuterium substitution is a minor structural modification that typically does not significantly alter the physicochemical properties of a molecule.

Table 1: Physicochemical Properties of Brequinar



Property	Value	Source
Molecular Formula	C23H15F2NO2	[1]
Molecular Weight	375.37 g/mol	[1]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]
UV/Vis. (λmax)	252, 324 nm	[2]
IC₅₀ (human DHODH)	5.2 nM	[3]

Table 2: Solubility Data for Brequinar

Solvent	Solubility	Source
DMSO	~5 mg/mL	[2]
Dimethyl formamide	~2 mg/mL	[2]
Ethanol	~0.2 mg/mL	[2]
Water	Sparingly soluble in aqueous buffers. A 1:1 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL.	[2]

Note: The data presented above is for the non-deuterated Brequinar and should be considered as a close approximation for **Brequinar-d3**.

Stability and Storage

Proper storage and handling are crucial for maintaining the integrity and activity of **Brequinar-d3**.

Table 3: Stability and Storage Recommendations for Brequinar



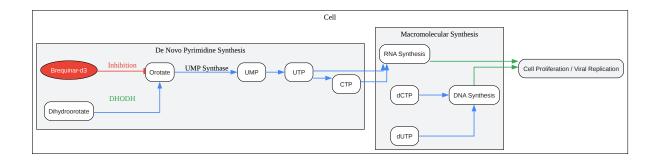
Condition	Recommendation	Source
Solid Form	Store at -20°C. Stable for ≥ 4 years.	[2]
Solution (in DMSO)	Prepare fresh solutions. If storage is necessary, aliquot and store at -20°C. Stock solutions are stable for up to 3 months at -20°C.	[4]
Aqueous Solution	It is not recommended to store aqueous solutions for more than one day.	[2]

Note: These recommendations are based on data for Brequinar. For **Brequinar-d3**, it is always best to consult the Certificate of Analysis provided by the supplier for specific storage and handling instructions.[5]

Mechanism of Action: Inhibition of DHODH

Brequinar exerts its biological effects by inhibiting the enzyme dihydroorotate dehydrogenase (DHODH).[3] DHODH catalyzes the fourth step in the de novo pyrimidine synthesis pathway, the oxidation of dihydroorotate to orotate. This pathway is essential for the production of pyrimidine nucleotides (uridine and cytidine), which are vital for DNA and RNA synthesis. By blocking this pathway, Brequinar and its deuterated analog, **Brequinar-d3**, effectively halt cell proliferation and viral replication.





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Caption: **Brequinar-d3** inhibits DHODH, blocking pyrimidine synthesis and subsequent cell proliferation.

Experimental ProtocolsDetermination of Solubility

A standard protocol to determine the solubility of **Brequinar-d3** in various solvents would involve the following steps:

- Preparation of Saturated Solutions: Add an excess amount of Brequinar-d3 to a known volume of the test solvent (e.g., DMSO, ethanol, water) in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: Centrifuge the vials to pellet the undissolved solid.

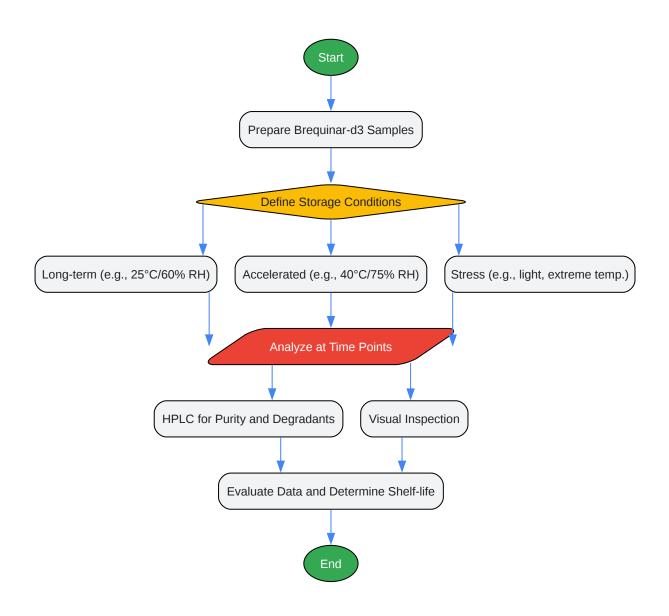


- Quantification: Carefully remove an aliquot of the supernatant and dilute it with an
 appropriate solvent. Analyze the concentration of Brequinar-d3 in the diluted sample using a
 validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with
 UV detection.
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor.

Stability Testing Protocol

A typical stability testing protocol for **Brequinar-d3** would be designed to assess its stability under various environmental conditions.





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Caption: A general workflow for assessing the stability of **Brequinar-d3** under various conditions.

Methodology:

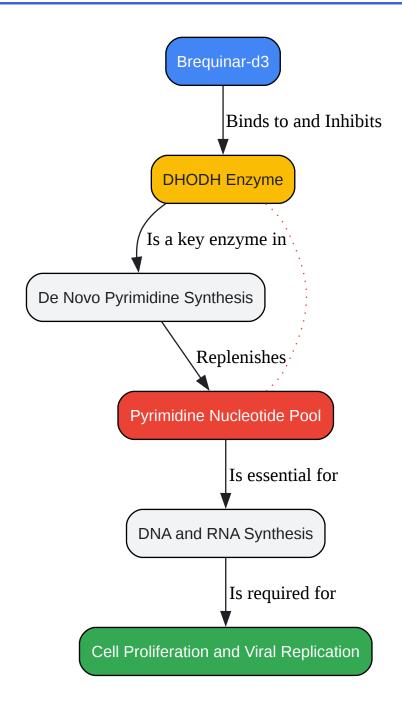


- Sample Preparation: Prepare multiple batches of Brequinar-d3 in its solid form and, if required, in solution (e.g., in DMSO).
- Storage Conditions: Store the samples under various conditions as outlined by the
 International Council for Harmonisation (ICH) guidelines, including long-term (e.g., 25°C/60%
 relative humidity), accelerated (e.g., 40°C/75% relative humidity), and stress conditions (e.g.,
 exposure to light, high temperatures).
- Time Points: Pull samples at predetermined time intervals (e.g., 0, 3, 6, 9, 12, 24 months).
- Analysis: Analyze the samples at each time point for:
 - Appearance: Visual inspection for any changes in color or physical state.
 - Purity: Using a stability-indicating HPLC method to quantify the amount of Brequinar-d3 and detect any degradation products.
 - Potency: If applicable, a biological assay to determine the inhibitory activity against DHODH.
- Data Evaluation: Analyze the data to determine the degradation rate and establish a shelf-life for the compound under the tested conditions.

Logical Relationship Diagram

The following diagram illustrates the logical connection between **Brequinar-d3**, its molecular target, and its ultimate biological effect.





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